

6-Chloro-2-fluoro-3-methylbenzonitrile molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methylbenzonitrile

CAS No.: 886502-19-8

Cat. No.: B1318742

[Get Quote](#)

Technical Monograph: 6-Chloro-2-fluoro-3-methylbenzonitrile

Part 1: Molecular Identity & Physicochemical Architecture

Chemical Identity[1][2][3]

- IUPAC Name: 6-Chloro-2-fluoro-3-methylbenzonitrile[1]
- CAS Registry Number: 886502-19-8[2][1][3][4][5]
- Molecular Formula:
[2]
- SMILES: Cc1ccc(Cl)c(C#N)c1F

- InChIKey:BD309546 (Internal Identifier Reference)

Molecular Weight & Mass Spectrometry Data

Precision in molecular weight calculations is critical for stoichiometry in multi-step synthesis.

Property	Value	Notes
Average Molecular Weight	169.58 g/mol	Based on standard atomic weights.
Monoisotopic Mass	169.0095 Da	Calculated for .
Exact Mass	169.009483	Useful for High-Resolution Mass Spec (HRMS).
Isotope Pattern	M (100%), M+2 (~32%)	Characteristic 3:1 ratio due to Chlorine ().

Structural Analysis & Electronic Effects

The molecule features a benzene core decorated with four distinct functionalities, creating a unique electronic environment:

- Nitrile Group (C-1): A strong electron-withdrawing group (EWG) via induction and resonance, deactivating the ring but directing nucleophilic attack to ortho/para positions relative to itself in reactions.
- Fluorine Atom (C-2): Highly electronegative.^[6] It exerts a strong inductive withdrawal (-I) but a resonant donation (+R). Its position between the nitrile and methyl groups creates a "crowded" electronic pocket, significantly influencing the acidity of the adjacent protons.
- Methyl Group (C-3): A weak electron-donating group (EDG) via hyperconjugation. It provides steric bulk that can enforce atropisomerism in downstream biaryl couplings.

- Chlorine Atom (C-6): Provides a handle for cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) distinct from the fluorine, allowing for orthogonal functionalization.

Part 2: Synthetic Pathways & Process Chemistry

The synthesis of **6-Chloro-2-fluoro-3-methylbenzonitrile** requires precise regiocontrol to distinguish it from its isomers (e.g., the 2-chloro-6-fluoro isomer). Below are the two primary retrosynthetic strategies.

Strategy A: Directed Ortho Metallation (DoM) (Laboratory Scale)

This route utilizes the strong ortho-directing ability of the fluorine atom combined with the acidity of the C-3 proton in a precursor scaffold.

- Precursor: 2-Chloro-6-fluorobenzonitrile.[\[2\]](#)[\[7\]](#)
- Mechanism: The proton at C-3 (adjacent to Fluorine) is the most acidic due to the inductive effect of the fluorine atom. Treatment with a hindered base (LDA or LiTMP) effects lithiation at C-3, followed by quenching with a methylating agent (MeI).

Strategy B: Sandmeyer Approach (Industrial Scale)

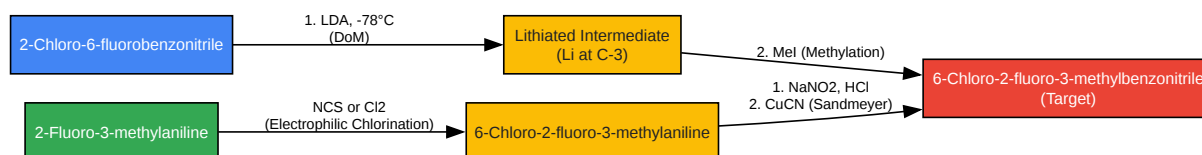
For larger scales, constructing the nitrile last via an aniline precursor is often preferred to avoid cryogenic conditions.

- Precursor: 2-Fluoro-3-methylaniline.
- Workflow:
 - Chlorination: Electrophilic chlorination of 2-fluoro-3-methylaniline. The amino group directs para, while the methyl directs ortho. This typically yields 6-chloro-2-fluoro-3-methylaniline. [\[2\]](#)
 - Cyanation: Diazotization () followed by Sandmeyer reaction ()

).

Visualization of Synthetic Logic

The following diagram illustrates the connectivity and potential synthetic disconnection for the target molecule.



[Click to download full resolution via product page](#)

Figure 1: Dual pathways for synthesis. Route 1 (Blue) utilizes organometallic chemistry for high regioselectivity. Route 2 (Green) follows classical aromatic substitution rules.

Part 3: Pharmaceutical Utility & Applications[1] Kinase Inhibitor Scaffold

The 2,6-disubstituted benzonitrile motif is a "privileged scaffold" in medicinal chemistry. The nitrile group often serves as a hydrogen bond acceptor in the hinge region of kinase enzymes, while the halogen substituents (Cl, F) fill hydrophobic pockets (gatekeeper residues).

- Mechanism: The nitrile nitrogen interacts with the backbone NH of the kinase hinge region.
- Orthogonality: The C-6 Chlorine allows for the attachment of solubilizing tails (e.g., piperazines) via Buchwald-Hartwig amination, while the C-2 Fluorine remains stable or participates in specific electrostatic interactions.

Key Intermediate for KAT Inhibitors

Recent literature identifies this structure as a building block for Lysine Acetyl Transferase (KAT) inhibitors (MYST family). These inhibitors are critical in epigenetic regulation research for oncology.

Part 4: Analytical Characterization

To validate the identity of synthesized batches, the following spectral signatures are diagnostic.

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent:

or

.
- Aromatic Region: Two doublets (or dd) representing the protons at C-4 and C-5.
 - ppm (coupling constant
Hz).
- Aliphatic Region: A singlet (or doublet due to F-coupling) for the Methyl group at C-3.
 - ppm (
Hz).

Infrared Spectroscopy (IR)

- Nitrile Stretch ($\nu_{\text{C}\equiv\text{N}}$): Sharp, distinct band at 2230–2240 cm^{-1} .
- C-F Stretch: Strong band at 1100–1250 cm^{-1} .
- C-Cl Stretch: Band at 600–800 cm^{-1} .

Part 5: Safety & Handling (MSDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[8]
Skin Irritation	H315	Causes skin irritation.[8]
Eye Irritation	H319	Causes serious eye irritation. [8]
STOT-SE	H335	May cause respiratory irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle only in a functioning chemical fume hood to avoid inhalation of dust/vapors.
- Incompatibility: Avoid contact with strong oxidizing agents and strong bases. Hydrolysis of the nitrile group may occur under strongly acidic or basic conditions, releasing ammonia.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69587, 2-Chloro-6-fluorobenzonitrile. Retrieved from [\[Link\]](#) (Structural Analog Reference).
- European Patent Office. Patent EP3810602B1: Compounds acting as Lysine Acetyl Transferase (KAT) inhibitors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1256482-61-7, 2-Chloro-6-fluoro-3-methoxy-DL-phenylalanine- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [accelachem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 943830-79-3|3-Bromo-6-chloro-2-fluorobenzonitrile|BLD Pharm [bldpharm.com]
- 4. 2-氯-6-氟苯甲腈 | 2-Chloro-6-fluorobenzonitrile | 668-45-1 - 乐研试剂 [leyan.com]
- 5. echemi.com [echemi.com]
- 6. nbino.com [nbino.com]
- 7. researchgate.net [researchgate.net]
- 8. 2,4-Difluoro-3-methylbenzonitrile | C₈H₅F₂N | CID 11344119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [6-Chloro-2-fluoro-3-methylbenzonitrile molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318742/docs#6-chloro-2-fluoro-3-methylbenzonitrile-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)